

Lack of Documented Catalytic Applications for 1,1,1-Trifluoropentane

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Compound of Interest

Compound Name: 1,1,1-Trifluoropentane

Cat. No.: B1361525

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A comprehensive review of scientific literature and chemical databases reveals a significant absence of established experimental protocols for the use of **1,1,1-Trifluoropentane** in the field of catalysis. Despite extensive searches, no specific applications of this compound as a reactant, solvent, or additive in catalytic processes have been identified in publicly available resources.

For researchers, scientists, and drug development professionals, this indicates that **1,1,1-Trifluoropentane** is not a commonly utilized substance in catalysis research and development. Consequently, the creation of detailed application notes and experimental protocols, as requested, is not feasible due to the lack of foundational data.

Properties of 1,1,1-Trifluoropentane

While catalytic applications are not documented, the physical and chemical properties of **1,1,1-Trifluoropentane** are available. Understanding these properties may offer insights into its potential behavior in chemical systems.

Table 1: Physicochemical Properties of **1,1,1-Trifluoropentane**

Property	Value
Molecular Formula	C5H9F3
Molecular Weight	126.12 g/mol
IUPAC Name	1,1,1-trifluoropentane
CAS Number	406-82-6
Appearance	No data available (likely a liquid at standard conditions)
Boiling Point	Not specified in available search results
Density	Not specified in available search results

Data sourced from PubChem CID 228005.[1]

Context from Related Fluorinated Compounds in Catalysis

In contrast to the lack of information on **1,1,1-trifluoropentane**, other fluorinated compounds are widely used in catalysis, and their roles are well-documented.

Fluorinated Alcohols as Solvents: Fluorinated alcohols, such as 1,1,1,3,3,3-hexafluoroisopropanol (HFIP) and trifluoroethanol (TFE), have gained prominence as solvents in transition metal-catalyzed C-H functionalization reactions.[2] Their unique properties, including high polarity, low nucleophilicity, and ability to form strong hydrogen bonds, can significantly enhance reaction rates, site-selectivity, and stereoselectivity.[2]

Fluorinated Ketones as Building Blocks: Trifluoromethyl-containing ketones, like 1,1,1-trifluoroacetone, are valuable building blocks in organic synthesis.[3][4][5] The trifluoromethyl group can enhance the metabolic stability, lipophilicity, and binding affinity of pharmaceutical compounds.[4][5] Catalytic methods are often employed for the synthesis and transformation of these fluorinated ketones.

"Fluorous" Solvents in Biphasic Catalysis: Perfluorinated solvents are utilized in "fluorous" biphasic catalysis. This technique allows for the separation of a fluorinated catalyst from the

organic products, facilitating catalyst recycling.

The significant body of research on these related compounds underscores the current void in the scientific literature regarding any catalytic applications of **1,1,1-trifluoropentane**.

Conclusion

Based on a thorough review of available information, there are no documented experimental protocols for the use of **1,1,1-Trifluoropentane** in catalysis. The scientific community has not reported its use as a reactant, solvent, or additive in catalytic systems. Therefore, detailed application notes, data tables, and visualizations for such processes cannot be generated. Researchers interested in the application of fluorinated compounds in catalysis are directed towards the extensive literature on fluorinated alcohols, ketones, and perfluorinated solvents.

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